"11(Z)-Vaccenyl methane sulfonate" as a potential pheromone analogue

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *11(Z)-Vaccenyl methane sulfonate*

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An In-depth Technical Guide to 11(Z)-Vaccenyl Acetate and its Potential Analogue, **11(Z)-Vaccenyl Methane Sulfonate**

For the attention of: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive technical overview of 11(Z)-Vaccenyl Acetate (cVA), a key pheromone in Drosophila melanogaster. While direct experimental data on **11(Z)-Vaccenyl methane sulfonate** is not available in current literature, this guide will establish a foundational understanding of cVA, upon which the potential properties and research directions for its methane sulfonate analogue can be inferred. This guide covers the biochemical properties, signaling pathways, and detailed experimental protocols relevant to the study of cVA and its analogues.

Introduction to 11(Z)-Vaccenyl Acetate (cVA)

11(Z)-Vaccenyl Acetate, also known as cis-vaccenyl acetate (cVA), is a male-specific lipid pheromone in the fruit fly, Drosophila melanogaster.[1] It is a volatile compound that plays a crucial role in regulating various social behaviors, including mating, aggression, and aggregation.[1][2] cVA is synthesized in the male ejaculatory bulb and is transferred to females during copulation.[3] Its presence on a female signals to other males that she has recently

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mated, thus suppressing their courtship attempts.[3][4] The compound also acts as an aggregation pheromone, attracting both males and females to food sources.[2][4]

Chemical Properties of 11(Z)-Vaccenyl Acetate:

Property	Value	Reference
Formal Name	(11Z)-11-octadecen-1-ol, acetate	[5]
CAS Number	6186-98-7	[5][6][7]
Molecular Formula	$C_{20}H_{38}O_2$	[5][6][7]
Formula Weight	310.5 g/mol	[5][7]
Purity	≥98%	[5][7]
Formulation	Typically a solution in ethanol	[5][7]

The Potential Analogue: 11(Z)-Vaccenyl Methane Sulfonate

While no literature directly addresses **11(Z)-Vaccenyl methane sulfonate**, we can hypothesize its properties based on the known chemistry of cVA. The key difference lies in the ester group: an acetate in cVA versus a methane sulfonate (mesylate) in the proposed analogue. Methane sulfonate is an excellent leaving group, making the analogue potentially more reactive than cVA. This could lead to several possibilities in a biological context:

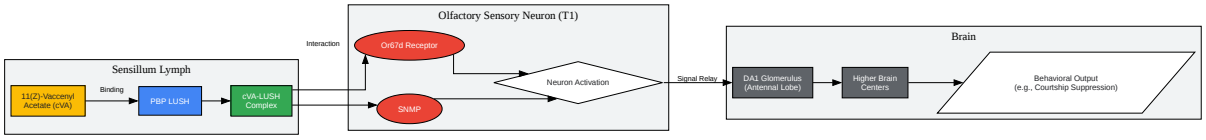
- Irreversible Binding: The methane sulfonate analogue could act as a covalent modifier, irreversibly binding to nucleophilic residues in the pheromone-binding protein (PBP) or the olfactory receptor. This would contrast with the reversible binding of cVA.
- Altered Volatility and Solubility: The physicochemical properties would differ, potentially affecting its transport and interaction with sensory neurons.
- Agonist/Antagonist Activity: It could act as a potent agonist, an antagonist by blocking the receptor, or even a chemical probe to label and identify pheromone-binding sites.

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Pheromone Signaling Pathway of cVA

The detection of cVA is a highly specific process mediated by a dedicated olfactory pathway in Drosophila.

- Binding to LUSH: In the sensillum lymph, the hydrophobic cVA molecule is solubilized by the pheromone-binding protein LUSH.[8]
- Receptor Activation: The cVA-LUSH complex interacts with the Or67d olfactory receptor, which is expressed in a specific subset of olfactory sensory neurons (OSNs) located in trichoid sensilla (T1 sensilla).[2][5][9] The receptor Orco serves as a co-receptor in this process.[2]
- Signal Transduction: A crucial component for cVA reception is the Sensory Neuron Membrane Protein (SNMP), a homolog of the CD36 scavenger receptor.[8] SNMP is required on the dendrites of cVA-sensitive neurons for signal transduction.[8]
- Neural Processing: The signal from the Or67d-expressing neurons is relayed to the DA1 glomerulus in the antennal lobe of the brain.[9] This information is then processed in higher brain centers, leading to the appropriate behavioral outputs.[9][10]



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Caption: cVA signaling pathway in Drosophila.

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Experimental Protocols

Synthesis of Pheromone Analogues

The synthesis of cVA and its analogues typically involves standard organic chemistry techniques. For instance, the synthesis of (Z)-alkenyl acetates can be achieved through Wittig olefination followed by acetylation.[11][12]

Example Protocol for (Z)-11-Hexadecenyl Acetate (a related pheromone):

- Wittig Reaction: A phosphonium salt is reacted with a suitable aldehyde to form the (Z)-alkene backbone.
- Reduction/Functionalization: The resulting product is functionalized to yield the corresponding alcohol, (Z)-11-hexadecenol.
- Acetylation: The alcohol is then acetylated using acetic anhydride in the presence of a base like triethylamine to yield the final acetate product.[11]

A similar strategy could be adapted for **11(Z)-Vaccenyl methane sulfonate**, where the final step would involve reaction with methanesulfonyl chloride instead of acetic anhydride.

Behavioral Assays

Behavioral assays are critical for determining the function of pheromones and their analogues.

Courtship Assay: This assay measures the effect of a compound on male courtship behavior.[13][14]

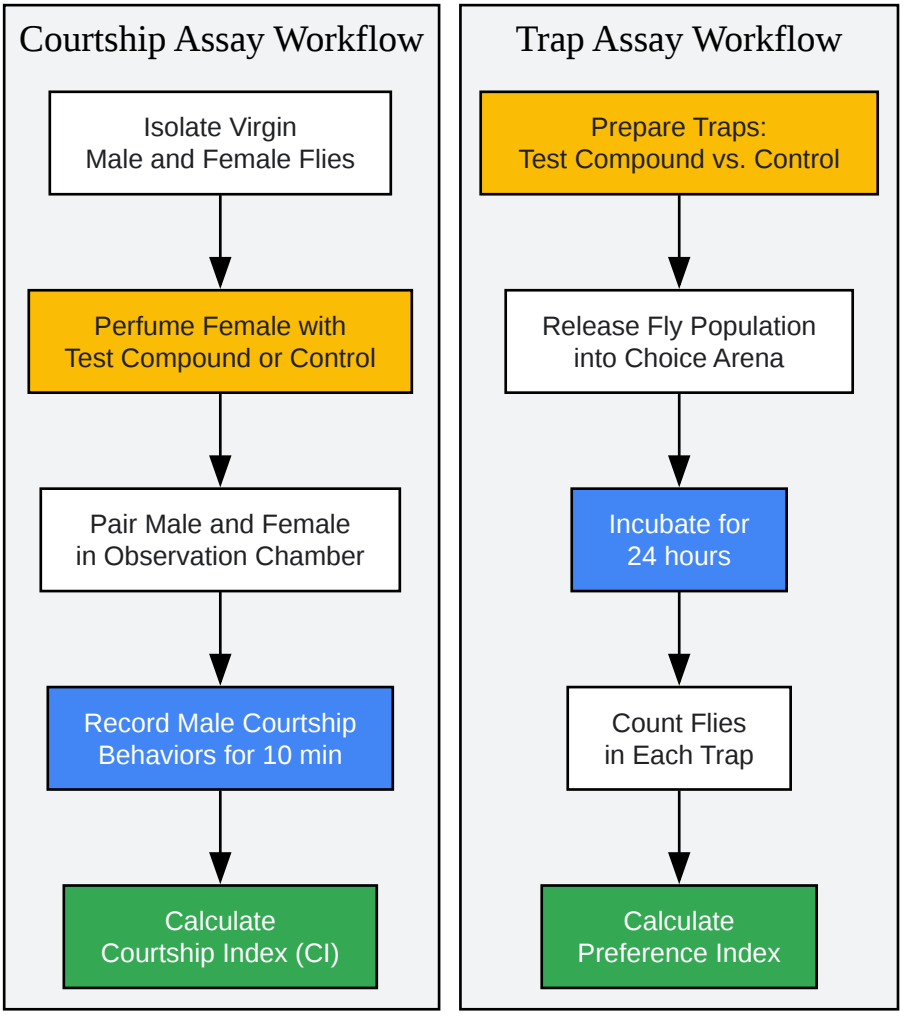
- Fly Preparation: Collect virgin male and female flies. Males are typically raised in isolation to ensure high courtship drive.[14]
- Treatment: "Target" virgin females are perfumed with a solution of the test compound (e.g., cVA or an analogue) or a solvent control.[14]
- Observation: A single male is introduced into a chamber with a perfumed female, and courtship behaviors (e.g., tapping, wing vibration, licking, attempted copulation) are recorded for a set period (e.g., 10 minutes).

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- Quantification: A Courtship Index (CI) is calculated as the percentage of the observation period the male spends performing any courtship behavior.

Aggregation/Trap Assay: This assay tests the attractiveness of a volatile compound.[13]

- Apparatus: A choice chamber, such as a T-maze or a box with two traps, is used.[13][15]
- Baiting: One trap contains the test compound (often mixed with a food odorant like vinegar), and the other contains a solvent control.
- Procedure: A population of flies (e.g., 30-50) is released into the chamber.
- Data Collection: After a defined period (e.g., 24 hours), the number of flies in each trap is counted to calculate a preference index.



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Caption: Workflow for common pheromone behavioral assays.

Electrophysiology: Single-Sensillum Recording (SSR)

SSR allows for the direct measurement of OSN responses to odorants.[16][17]

- Fly Preparation: An adult fly is immobilized in a pipette tip or on a slide, with its antenna exposed and stabilized.[16][18]
- Electrode Placement: A reference electrode (glass capillary filled with saline) is inserted into the fly's eye. A recording electrode, also a saline-filled glass capillary, is carefully inserted into the base of a target sensillum (e.g., a T1 trichoid sensillum).[16][19]
- Stimulus Delivery: A charcoal-filtered, humidified air stream is continuously delivered to the antenna. Puffs of air carrying the test odorant are injected into this stream.
- Recording: The electrical activity (action potentials or "spikes") of the neuron(s) within the sensillum is amplified and recorded. The response is quantified by counting the number of spikes in a defined window after stimulus presentation and subtracting the spontaneous firing rate.[20]

Biochemical Assays: Pheromone-Binding Protein (PBP) Binding Assay

These assays quantify the binding affinity between a PBP (like LUSH) and a ligand (like cVA). A common method is the fluorescence competitive binding assay.[21][22][23]

- Protein Preparation: Recombinant PBP is expressed and purified.
- Fluorescent Probe: A fluorescent probe, such as N-phenyl-1-naphthylamine (1-NPN), which fluoresces when it binds to the hydrophobic pocket of the PBP, is used.[21][22]
- Assay Procedure:
  - A solution of the PBP is titrated with the fluorescent probe to determine the dissociation constant (Kd) of the PBP-probe complex.

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- In a competitive assay, a fixed concentration of PBP and the probe is mixed. The test ligand (e.g., cVA or an analogue) is then added in increasing concentrations.
- The ligand displaces the probe from the PBP's binding pocket, causing a decrease in fluorescence.

- Data Analysis: The decrease in fluorescence is measured to calculate the binding affinity (Ki or IC50) of the ligand for the PBP.[23]

Quantitative Data Summary

The following tables summarize key quantitative data for cVA and related components from the literature.

Table 1: Pheromone-Binding Protein (LUSH) Binding Affinities

Ligand	Dissociation Constant (Kd/Ki)	Method	Reference
11-cis Vaccenyl Acetate (cVA)	~100 nM	Tryptophan Fluorescence Quenching	[21]
N-phenyl-1-naphthylamine (NPN)	0.65 µM	Fluorescence Enhancement	[21]
Bombykol	~215 nM	Tryptophan Fluorescence Quenching	[21]
Methyl Oleate	~90 nM	Tryptophan Fluorescence Quenching	[21]

Table 2: Behavioral Responses to cVA

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Behavior	Effective Concentration/Dose	Assay Type	Reference
Courtship Suppression	Dose-dependent	Single-Pair Courtship	[14]
Aggregation	~1/1000 of a mature male equivalent	Wind-Tunnel Olfactometer	[24]

Application in Pest Management

Pheromone analogues are cornerstone tools in integrated pest management (IPM).[25][26] They are used for:

- Monitoring: Pheromone-baited traps are used to monitor pest populations, informing the timing of control measures.[25][27]
- Mass Trapping: Deploying a large number of traps to reduce pest populations directly.[26]
- Mating Disruption: Permeating an area with synthetic pheromone to confuse males and prevent them from locating females, thereby disrupting mating.[26]

The development of novel analogues, such as a potentially more stable or potent **11(Z)-Vaccenyl methane sulfonate**, could lead to more effective and persistent pest control strategies.

Conclusion

11(Z)-Vaccenyl Acetate is a well-characterized, multifunctional pheromone that is critical for Drosophila social behavior. The study of its signaling pathway and biological effects provides a robust framework for investigating potential analogues. While **11(Z)-Vaccenyl methane sulfonate** remains a hypothetical compound, its distinct chemical properties suggest it could be a valuable tool as a high-affinity ligand, a covalent probe for receptor labeling, or a novel agent for pest management. The experimental protocols detailed in this guide provide a clear roadmap for the synthesis, characterization, and functional analysis of such novel pheromone analogues.

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- To cite this document: BenchChem. ["11(Z)-Vaccenyl methane sulfonate" as a potential pheromone analogue]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15549347/docs#11-z-vaccenyl-methane-sulfonate-as-a-potential-pheromone-analogue]

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